

# High-Purity 4,5-Diamino-o-xylene: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,5-dimethylbenzene-1,2-diamine

Cat. No.: B154071

[Get Quote](#)

Introduction: 4,5-Diamino-o-xylene, also known as 4,5-dimethyl-1,2-phenylenediamine, is an aromatic diamine that serves as a critical building block in organic synthesis. Its unique structure, featuring two adjacent amine groups on a dimethylbenzene ring, makes it a valuable precursor for the synthesis of various heterocyclic compounds. This technical guide provides an in-depth overview of commercial suppliers, physicochemical properties, key applications, and experimental considerations for high-purity 4,5-diamino-o-xylene, tailored for researchers, scientists, and professionals in drug development.

## Commercial Suppliers and Specifications

High-purity 4,5-diamino-o-xylene is available from several commercial chemical suppliers, catering to research and development needs. The quality and purity of the starting material are paramount for reproducible and successful synthetic outcomes. Below is a summary of offerings from prominent suppliers.

Supplier	Product Name	CAS Number	Purity	Notes
Sigma-Aldrich	4,5-Dimethyl-1,2-phenylenediamine	3171-45-7	98%	Offered as a powder with a melting point of 127-129 °C.[1]
Tokyo Chemical Industry (TCI)	4,5-Dimethyl-1,2-phenylenediamine	3171-45-7	>98.0% (HPLC)	Available as a white to gray to brown powder or crystal.[2]
Chemrio	4,5-Dimethyl-o-phenylenediamine	3171-45-7	Not specified	Lists multiple synonyms for the compound.[3]
ChemBK	4,5-Dimethyl-o-phenylenediamine	3171-45-7	Not specified	Lists various suppliers, including Wuhan UCchem Biotechnology.[4]

## Physicochemical Properties

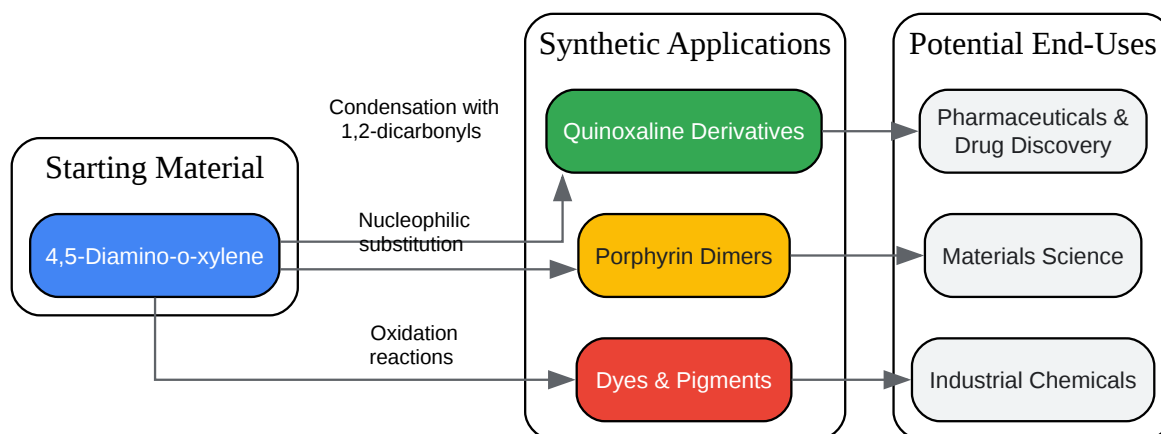
A clear understanding of the physicochemical properties of 4,5-diamino-o-xylene is essential for its proper handling, storage, and application in experimental setups.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub>	[1]
Molecular Weight	136.19 g/mol	
Appearance	White to Gray to Brown powder/crystal	[2]
Melting Point	127-129 °C	[1]
Solubility	Low solubility in water; soluble in organic solvents like methanol and ethanol.[4]	
Storage Temperature	2-8°C	[1]

## Applications in Research and Drug Development

The primary utility of 4,5-diamino-o-xylene lies in its role as a precursor in multi-step organic syntheses. Its bifunctional nature allows for the construction of complex molecular architectures.

- Synthesis of Quinoxaline Derivatives:** Quinoxalines are a class of nitrogen-containing heterocyclic compounds that form the core structure of various biologically active molecules with applications as antitumor,  $\alpha$ -adrenoceptor agonist, and kinase inhibitors.[4] 4,5-Diamino-o-xylene is a key starting material for producing substituted quinoxalines through condensation reactions with 1,2-dicarbonyl compounds.[2][4]
- Porphyrin Dimers and Materials Science:** The compound is used in the synthesis of more complex structures like o-xylene-bridged porphyrin dimers.[5] These molecules are investigated for their unique photophysical properties, with potential applications in materials science and photodynamic therapy.[5]
- Chemical Reagent:** It serves as an intermediate for the production of dyes, pigments, and hair dyes.[4]



[Click to download full resolution via product page](#)

Applications of 4,5-Diamino-o-xylene.

## Experimental Protocols

Detailed methodologies for reactions involving 4,5-diamino-o-xylene are crucial for successful synthesis.

### General Protocol for Quinoxaline Synthesis

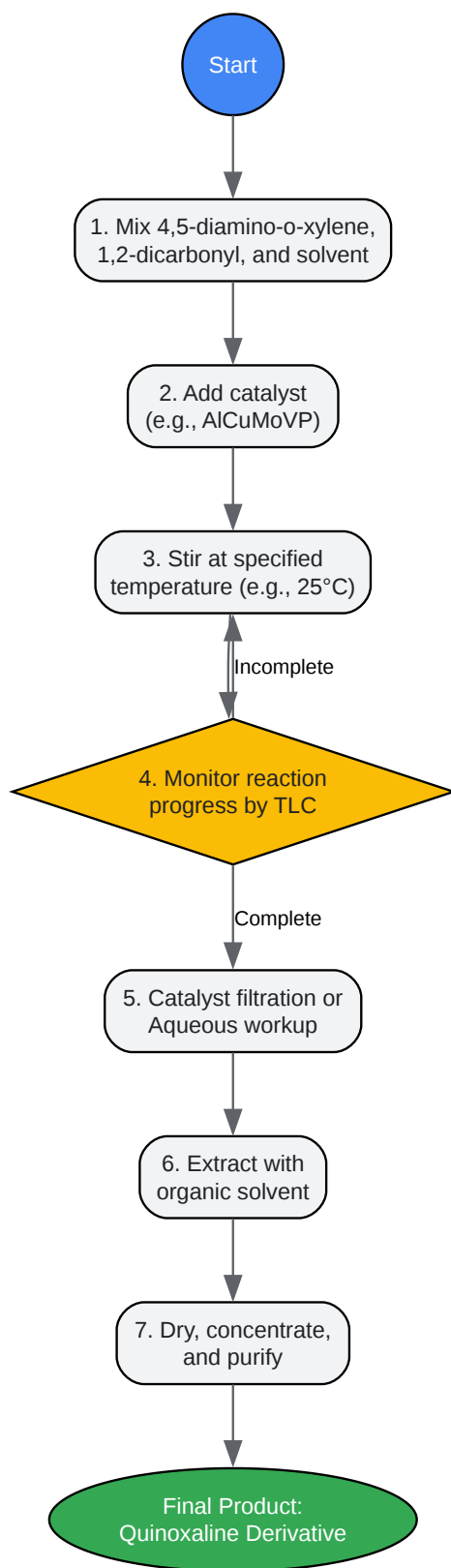
The condensation of an o-phenylenediamine with a 1,2-dicarbonyl compound is a classic and widely used method for synthesizing quinoxalines.<sup>[2]</sup> Various catalysts and reaction conditions can be employed to optimize yields and purity.

Materials:

- 4,5-Diamino-o-xylene (1 mmol)
- 1,2-dicarbonyl compound (e.g., benzil) (1 mmol)
- Solvent (e.g., Toluene, Ethanol) (8-10 mL)
- Catalyst (optional, e.g., Alumina-supported molybdophosphovanadates, pyridine)<sup>[2][3]</sup>

Procedure:

- To a mixture of 4,5-diamino-o-xylene (1 mmol) and the 1,2-dicarbonyl compound (1 mmol) in the chosen solvent, add the catalyst (if any).
- Stir the mixture at room temperature or under reflux, depending on the specific protocol.[\[1\]](#)[\[2\]](#)
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, if a heterogeneous catalyst is used, separate it by filtration.[\[2\]](#)
- If the reaction mixture is homogeneous, pour it into water and extract the product with an organic solvent (e.g., Ethyl Acetate).[\[3\]](#)
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization to obtain the desired quinoxaline derivative.



[Click to download full resolution via product page](#)

Experimental workflow for quinoxaline synthesis.

## Synthesis of o-Xylene-Bridged Porphyrin Dimers

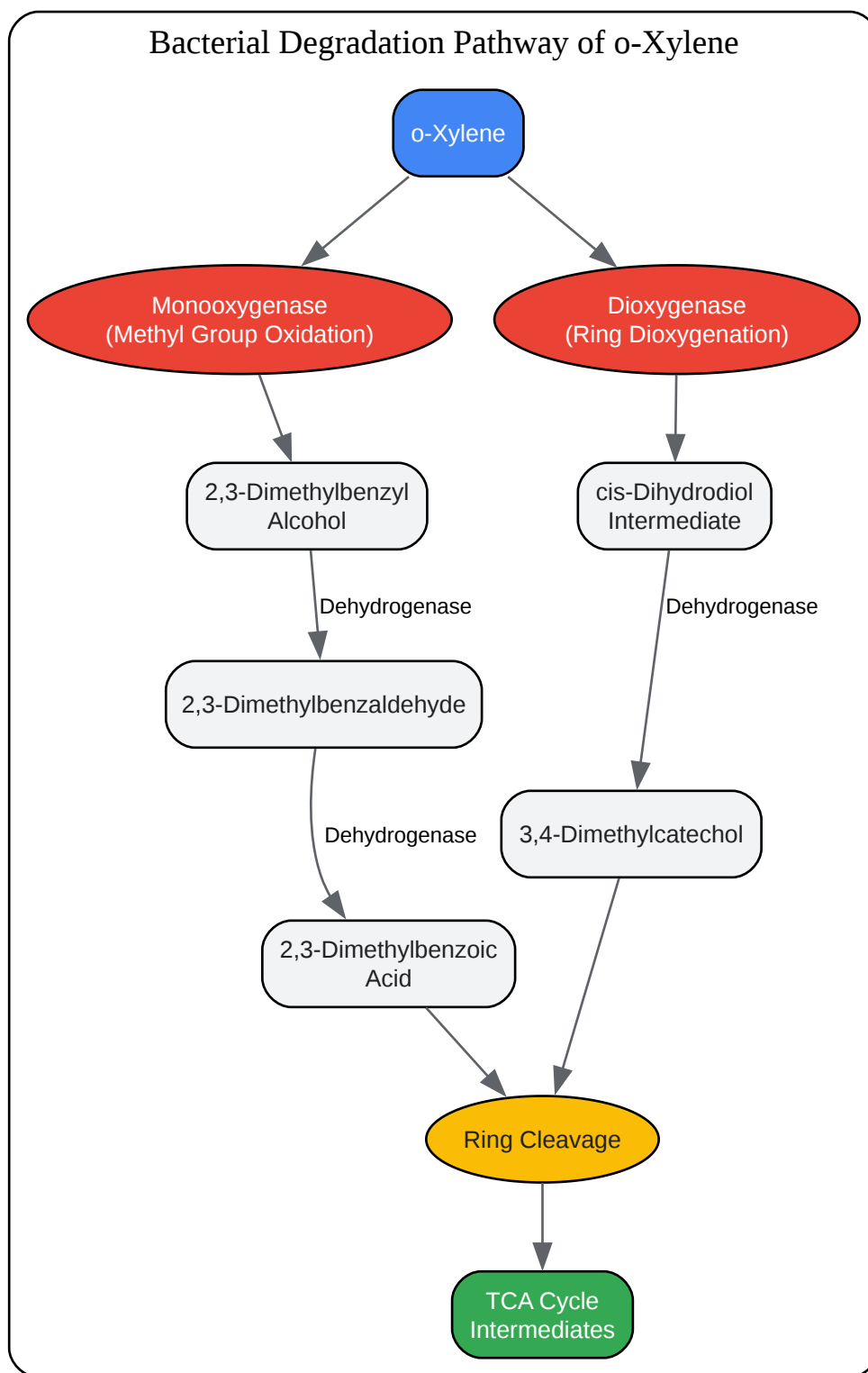
This protocol outlines the nucleophilic substitution reaction to form covalently linked porphyrin dimers.

Procedure:

- A solution of a hydroxyl-containing porphyrin (1 eq.) and a base like Cesium Carbonate ( $\text{Cs}_2\text{CO}_3$ , 5 eq.) in DMF is boiled for 30 minutes.<sup>[5]</sup>
- $\alpha,\alpha'$ -dibromo-o-xylene (0.5 eq.) is added to the reaction mixture.
- The mixture is boiled for approximately 5 hours, with the reaction monitored by TLC.<sup>[5]</sup>
- After the reaction is complete, the DMF is removed under vacuum.
- The resulting mixture is purified by column chromatography on silica gel to yield the o-xylene-bridged porphyrin dimer.<sup>[5]</sup>

## Biological Pathways

While 4,5-diamino-o-xylene is primarily a synthetic intermediate, the core o-xylene structure is subject to biological degradation by certain microorganisms, such as those from the *Rhodococcus* genus. These pathways are relevant for understanding the environmental fate and potential toxicology of related compounds. The degradation typically initiates with oxidation of a methyl group or the aromatic ring.



[Click to download full resolution via product page](#)

Simplified bacterial degradation pathways for o-xylene.



## Safety and Handling

4,5-Diamino-o-xylene is classified as harmful and requires careful handling.

- Hazards: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and eye irritation.[2][6]
- Precautions: Avoid breathing dust, fume, gas, mist, vapors, or spray.[2]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection. A dust mask (type N95 or equivalent) is recommended.[1][2]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep containers tightly closed. Recommended storage is at 2-8°C.[1]

Conclusion: High-purity 4,5-diamino-o-xylene is a readily available and versatile reagent for the synthesis of quinoxalines and other complex heterocyclic structures relevant to drug discovery and materials science. By understanding its properties, sourcing from reliable suppliers, and adhering to established experimental protocols and safety measures, researchers can effectively leverage this compound in their synthetic endeavors.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. Recent advances in the transition-metal-free synthesis of quinoxalines - PMC [pmc.ncbi.nlm.nih.gov]
2. An Efficient Protocol for the Synthesis of Quinoxaline Derivatives at Room Temperature Using Recyclable Alumina-Supported Heteropolyoxometalates - PMC [pmc.ncbi.nlm.nih.gov]
3. acgpubs.org [acgpubs.org]
4. soc.chim.it [soc.chim.it]

- 5. Synthesis, Photophysical Properties, and Toxicity of o-Xylene-Bridged Porphyrin Dimers [mdpi.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [High-Purity 4,5-Diamino-o-xylene: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154071#commercial-suppliers-of-high-purity-4-5-diamino-o-xylene]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)